

Application Notes and Protocols for Assessing AC-4-130 Target Engagement

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AC-4-130
Cat. No.: B15611176

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These application notes provide a comprehensive guide to assessing the target engagement of **AC-4-130**, a potent inhibitor of the Signal Transducer and Activator of Transcription 5 (STAT5). The following protocols and methodologies are designed to enable researchers to verify and quantify the interaction of **AC-4-130** with its intended molecular target, STAT5, in a cellular context.

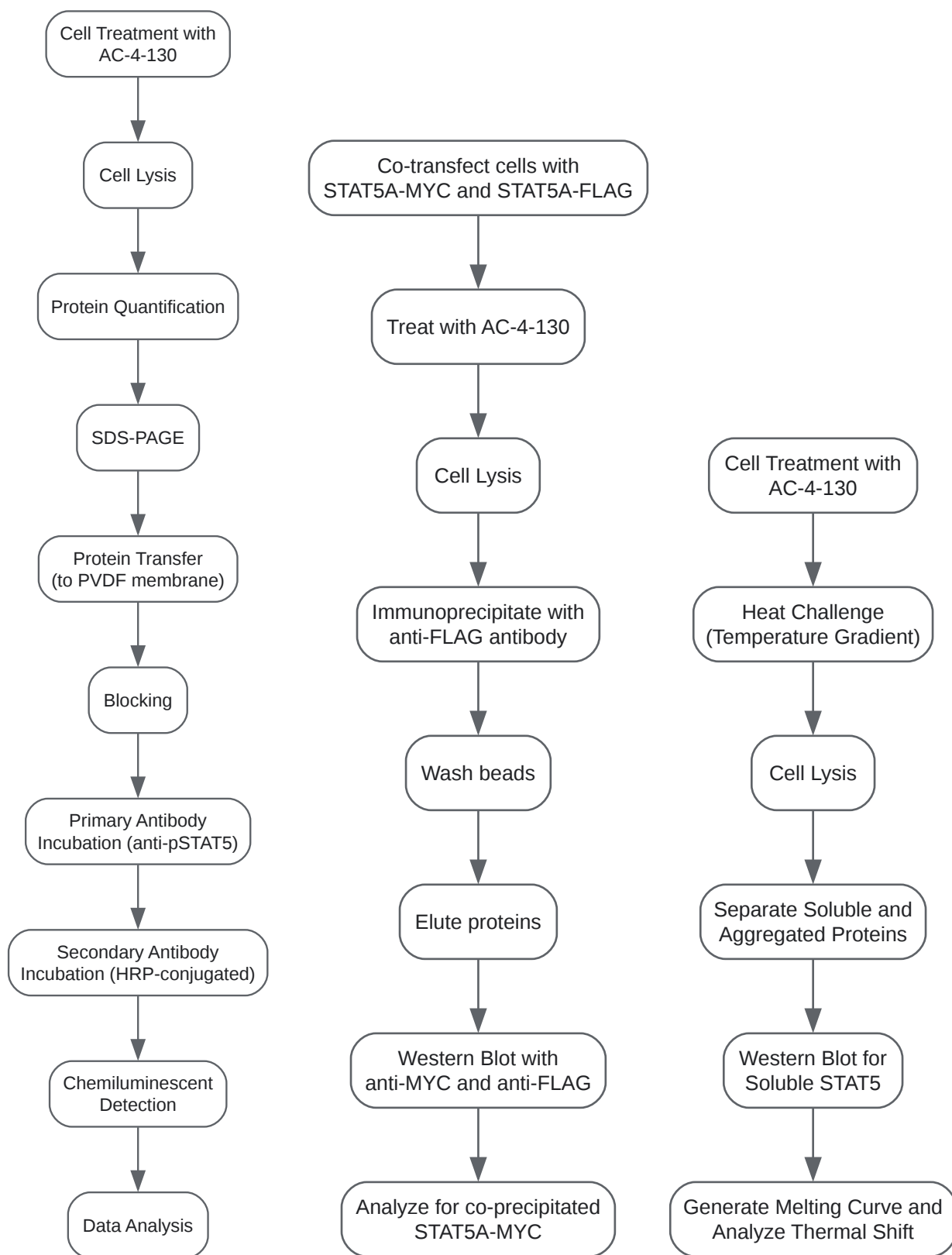
Introduction to AC-4-130 and its Target: STAT5

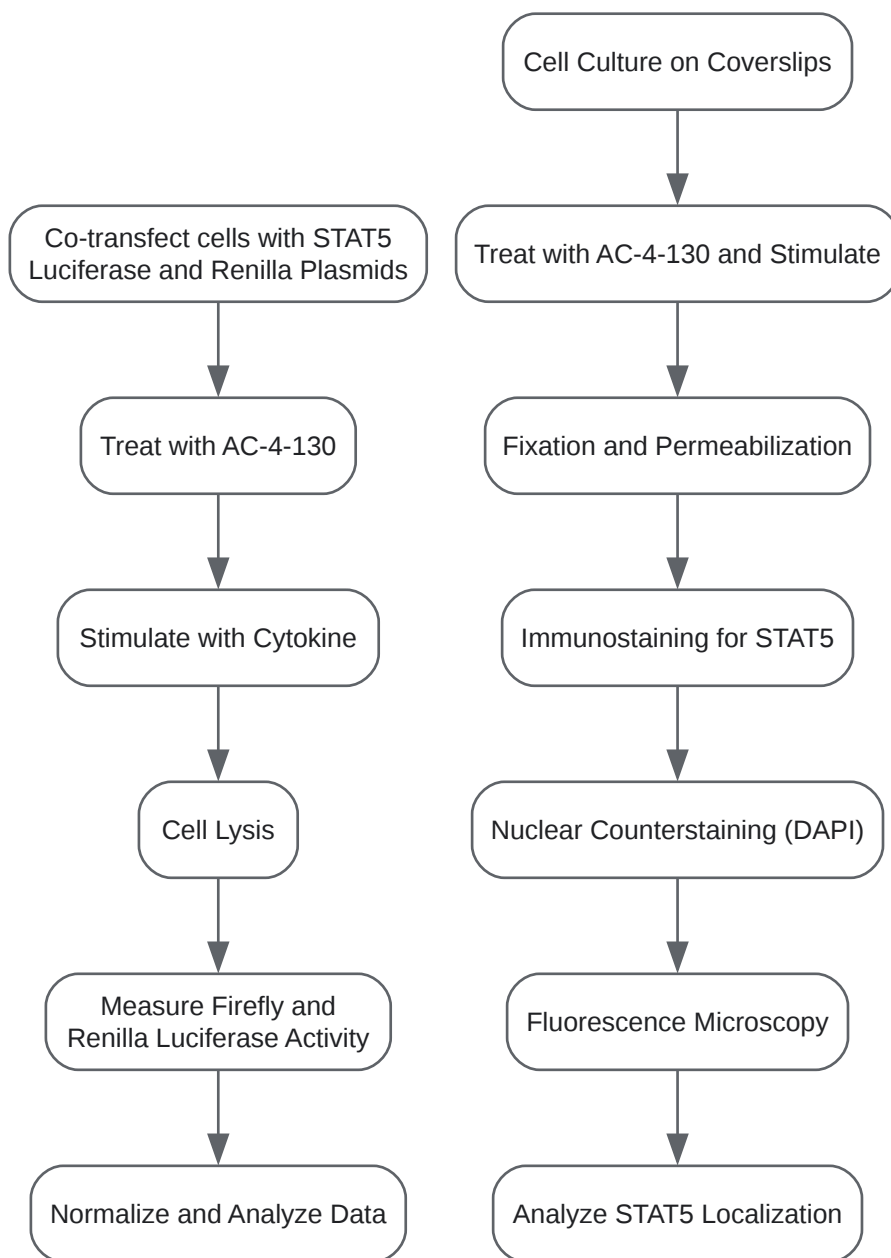
AC-4-130 is a small molecule inhibitor that directly targets the SH2 domain of STAT5.^{[1][2][3]} STAT5 is a critical transcription factor involved in cell proliferation, differentiation, and survival.^[4] In many hematological malignancies, such as Acute Myeloid Leukemia (AML), particularly those with FMS-like tyrosine kinase 3 internal tandem duplication (FLT3-ITD) mutations, the JAK/STAT5 signaling pathway is constitutively active, driving cancer progression.^[4] **AC-4-130** disrupts the key functions of STAT5, including its activation, dimerization, and subsequent translocation to the nucleus, thereby inhibiting the transcription of STAT5-dependent genes.^{[1][2][3]} This ultimately leads to cell cycle arrest and apoptosis in cancer cells.^[2]

Verifying that a compound like **AC-4-130** effectively engages its intracellular target is a crucial step in drug development. The following protocols provide detailed methods to assess the target engagement of **AC-4-130** by examining its effects on STAT5 phosphorylation, dimerization, nuclear translocation, and transcriptional activity.

Signaling Pathway of STAT5

The JAK/STAT5 signaling pathway is initiated by the binding of cytokines or growth factors to their corresponding receptors on the cell surface. This binding event activates Janus kinases (JAKs), which then phosphorylate the cytoplasmic tails of the receptors. STAT5 proteins are recruited to these phosphorylated sites via their SH2 domains and are themselves phosphorylated by JAKs. Phosphorylated STAT5 (p-STAT5) molecules then dimerize and translocate to the nucleus, where they bind to specific DNA sequences to regulate the transcription of target genes involved in cell survival and proliferation.





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